

Application Notes and Protocols for Ioxilan Injection in Cerebral Arteriography

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Compound of Interest

Compound Name: *Ioxilan*

Cat. No.: *B029793*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the protocol for **Ioxilan** injection in cerebral arteriography, a critical diagnostic imaging procedure for visualizing the blood vessels of the brain. The information is intended to guide researchers and professionals in the safe and effective use of **Ioxilan** for cerebrovascular imaging studies.

Data Presentation: Ioxilan Injection Parameters for Cerebral Arteriography

The following table summarizes the quantitative data for the administration of **Ioxilan** in adult cerebral arteriography.

Parameter	Value	Unit	Citation
Ioxilan Concentration	300	mgI/mL	[1] [2] [3] [4]
Recommended Dose per Injection	8 to 12	mL	[1]
Equivalent Iodine Dose per Injection	2.4 to 3.6	grams	
Maximum Total Dose per Procedure	150	mL	
Injection Rate	Approximate the flow rate in the injected vessel	-	

Experimental Protocol: Cerebral Arteriography with Ioxilan

This protocol outlines the key steps and considerations for performing cerebral arteriography using **Ioxilan** injection.

Patient Preparation

- Informed Consent: Ensure the patient has provided informed consent after a thorough explanation of the procedure, including potential risks and benefits.
- Medical History and Physical Examination: Obtain a detailed medical history, including any allergies (especially to iodine or contrast media), history of renal impairment, and current medications. Perform a focused neurological examination.
- Laboratory Tests: As clinically indicated, perform a complete blood count, serum creatinine to assess renal function, and coagulation profile.
- Hydration: Ensure the patient is well-hydrated before and after the procedure to minimize the risk of contrast-induced nephropathy. Dehydration should be avoided.
- Fasting: Patients are typically required to fast for 4-8 hours before the procedure.

- Pre-medication: For patients with a history of contrast media allergy, a pre-medication regimen with corticosteroids and antihistamines may be considered.

Equipment and Materials

- Angiography suite with biplane digital subtraction angiography (DSA) capabilities.
- Sterile drapes, gowns, and gloves.
- Catheters and guidewires for selective vessel catheterization.
- Power injector.
- **Ioxilan** (300 mgI/mL) injection, warmed to body temperature.
- Emergency resuscitation equipment and medications.

Cerebral Arteriography Procedure

- Patient Positioning: The patient is positioned supine on the angiography table. The head is immobilized to prevent motion artifacts.
- Anesthesia: Local anesthesia is administered at the arterial access site (commonly the femoral artery). Conscious sedation may be used to enhance patient comfort.
- Arterial Access: A catheter is introduced into the arterial system, typically via the femoral artery, and navigated under fluoroscopic guidance to the aortic arch.
- Selective Catheterization: The catheter is then selectively guided into the cerebral arteries (e.g., internal and external carotid arteries, vertebral arteries).
- **Ioxilan** Injection and Imaging:
 - Once the catheter is in the desired position, **Ioxilan** (300 mgI/mL) is injected.
 - The injection volume is typically 8 to 12 mL per vessel.
 - The injection rate should be adjusted to approximate the blood flow rate of the specific vessel being imaged.

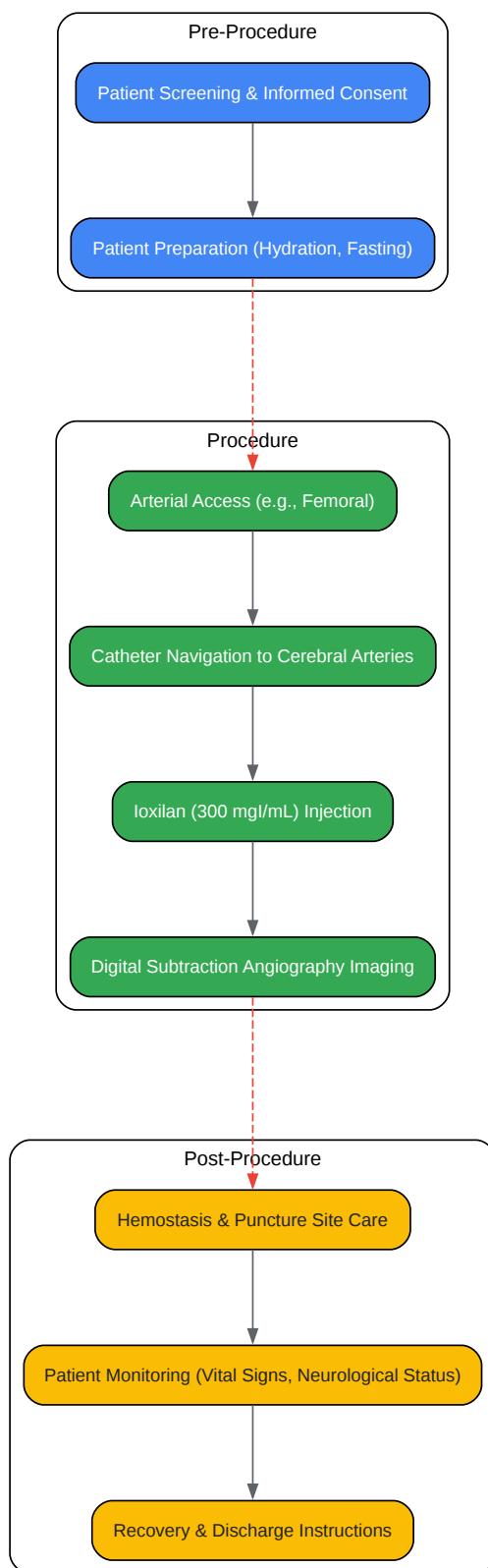
- Digital subtraction angiography (DSA) images are acquired in multiple projections (e.g., anteroposterior, lateral, oblique) to visualize the cerebral vasculature.
- Catheter Removal and Hemostasis: After imaging is complete, the catheter is removed. Hemostasis is achieved at the puncture site through manual compression or a vascular closure device.

Post-Procedure Monitoring and Care

- Observation: The patient is monitored in a recovery area for several hours. Vital signs, neurological status, and the puncture site are checked regularly.
- Hydration: Encourage oral or intravenous fluid intake to facilitate the renal clearance of the contrast agent.
- Puncture Site Care: The patient should be instructed on how to care for the puncture site, including keeping it clean and dry and monitoring for signs of bleeding, hematoma, or infection.
- Activity Restrictions: Strenuous activity should be avoided for a specified period, typically 24-48 hours.
- Follow-up: A follow-up appointment should be scheduled to discuss the results of the angiogram and any further management.

Visualizations

Workflow for Ioxilan Injection in Cerebral Arteriography



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